

4-Octyloxyphenylboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Octyloxyphenylboronic acid

Cat. No.: B056111

[Get Quote](#)

An In-depth Technical Guide to **4-Octyloxyphenylboronic Acid**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core molecular information for **4-Octyloxyphenylboronic acid**.

Chemical Identity and Properties

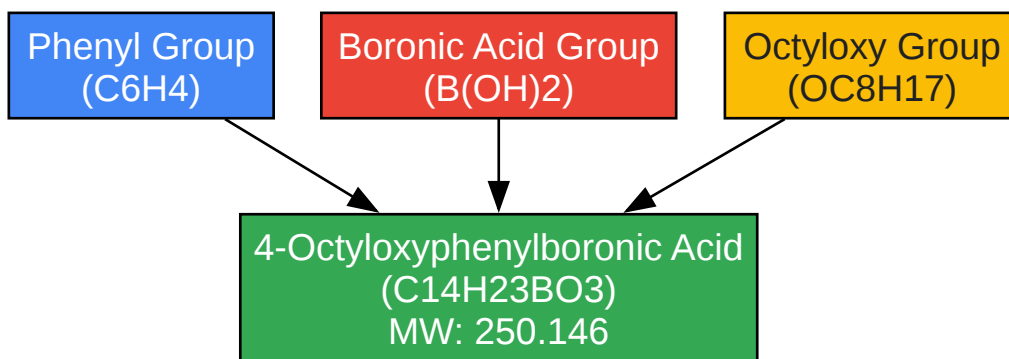
4-Octyloxyphenylboronic acid is an organic compound frequently utilized in various chemical syntheses, including as a key building block in the development of novel pharmaceutical agents and advanced materials. Its chemical structure incorporates an octyloxy group attached to a phenylboronic acid moiety.

Below is a summary of its key molecular data:

Identifier	Value	Source
Chemical Name	4-Octyloxyphenylboronic acid	
Molecular Formula	C ₁₄ H ₂₃ BO ₃	[1][2]
Molecular Weight	250.146 g/mol	[1]
CAS Number	121554-09-4	[1]
IUPAC Name	(4-(octyloxy)phenyl)boronic acid	
Synonyms	(4-(n-Octyloxy)benzeneboronic acid, 4-(octyloxy)phenylboronic acid, (4-octoxyphenyl)boronic Acid	[1]
Physical Form	White to almost white crystal powder	

Logical Relationship of Molecular Components

The following diagram illustrates the logical relationship between the different chemical moieties that constitute **4-Octyloxyphenylboronic acid**, leading to its overall molecular formula and weight.



[Click to download full resolution via product page](#)

Caption: Logical composition of **4-Octyloxyphenylboronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. PubChemLite - 4-n-octyloxyphenylboronic acid (contains varying amounts of anhydride) (C₁₄H₂₃BO₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [4-Octyloxyphenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b056111#4-octyloxyphenylboronic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b056111#4-octyloxyphenylboronic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

